Spectroscopic data of 6-Hydrazinylpicolinic acid (NMR, IR, MS)

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Compound of Interest

Compound Name:	*6-Hydrazinylpicolinic acid*
CAS No.:	*887589-20-0*
Cat. No.:	*B1532677*

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An In-depth Technical Guide to the Spectroscopic Characterization of **6-Hydrazinylpicolinic Acid**

Abstract

6-Hydrazinylpicolinic acid is a bifunctional molecule of significant interest to researchers in medicinal chemistry and materials science, primarily for its potential as a chelating agent and a synthetic building block. A thorough understanding of its structural features, confirmed through modern spectroscopic techniques, is paramount for its application. This guide provides a comprehensive overview of the expected spectroscopic data for **6-Hydrazinylpicolinic acid**, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS). It is important to note that while this document is structured as a definitive guide, specific experimental data for this exact molecule is not widely available in peer-reviewed literature. Therefore, this guide is presented as a predictive analysis based on established spectroscopic principles and data from closely related, well-characterized analogous structures. The methodologies, predicted data, and detailed interpretations are designed to serve as an expert reference for researchers synthesizing or working with this compound.

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Introduction and Synthetic Context

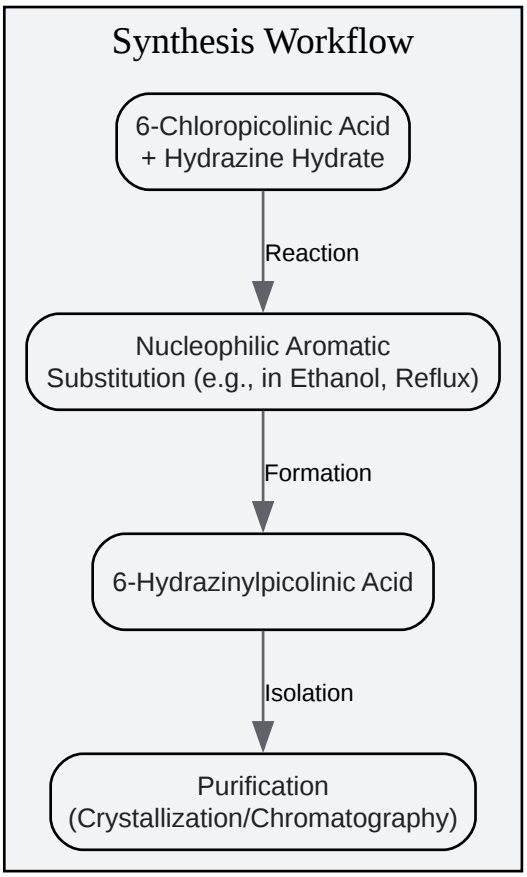
6-Hydrazinylpicolinic acid belongs to the class of pyridinecarboxylic acids, incorporating both a carboxylic acid group and a nucleophilic hydrazine moiety.[1] This unique combination makes it a valuable precursor for the synthesis of more complex heterocyclic systems and a potent chelator for metal ions. Its structure is based on the picolinic acid (pyridine-2-carboxylic acid) scaffold.

Proposed Synthesis: A Mechanistic Approach

The most logical and common method for synthesizing **6-Hydrazinylpicolinic acid** is via the nucleophilic aromatic substitution of a suitable precursor, 6-chloropicolinic acid, with hydrazine hydrate.[2] The electron-withdrawing nature of the pyridine nitrogen and the carboxylic acid group activates the 6-position of the ring, making it susceptible to nucleophilic attack by hydrazine.

The reaction workflow is outlined below. Understanding this synthesis is crucial as it informs the potential impurities that might be observed in spectroscopic analysis, such as unreacted starting material or side-products.

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Caption: Proposed synthesis of **6-Hydrazinylpicolinic acid**.

Nuclear Magnetic Resonance (NMR) Spectroscopy: A Predictive Analysis

NMR spectroscopy is the most powerful tool for the unambiguous structural elucidation of organic molecules. For **6-Hydrazinylpicolinic acid**, both ^{1}H and ^{13}C NMR would provide definitive evidence of its structure.

Experimental Protocol: NMR Acquisition

A standard protocol for acquiring high-quality NMR spectra would involve the following steps:

- Sample Preparation: Dissolve approximately 5-10 mg of the purified compound in 0.6 mL of a deuterated solvent, such as dimethyl sulfoxide-d_6 (DMSO-d_6). DMSO-d_6 is an excellent

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choice as it effectively solubilizes polar compounds and allows for the observation of exchangeable protons (from -COOH and -$NHNH_2$ groups).

- Internal Standard: Add a small amount of tetramethylsilane (TMS) as an internal standard for chemical shift referencing (δ = 0.00 ppm).
- Data Acquisition: Record ^1H and ^{13}C NMR spectra on a 400 MHz (or higher) spectrometer at room temperature.[3] Standard pulse programs would be utilized for both one-dimensional spectra and, if necessary, two-dimensional correlation experiments (like COSY and HSQC) to confirm assignments.

Predicted ^1H NMR Spectrum (400 MHz, DMSO-d_6)

The pyridine ring of **6-Hydrazinylpicolinic acid** is expected to show a distinct three-proton spin system. The hydrazine and carboxylic acid protons will appear as exchangeable signals.

Caption: Structure of **6-Hydrazinylpicolinic acid** with proton labeling.

Table 1: Predicted ^1H NMR Data

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Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)	Assignment	Rationale
~13.0	broad s	-	COOH	The acidic proton of a carboxylic acid typically appears as a very downfield, broad singlet.[4]
~8.5	s	-	NH	The NH-N proton of the hydrazine is expected to be a singlet. Its chemical shift can vary with concentration and temperature.
~7.7	t	~7.8	H-4	This proton is coupled to both H-3 and H-5, resulting in a triplet. It is expected to be in the typical aromatic region for a pyridine ring.
~7.0	d	~7.5	H-3	Coupled to H-4, this proton appears as a doublet. The electron-donating hydrazine group at C-6 will shield the adjacent

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				protons, shifting them upfield.
~6.8	d	~8.0	H-5	Coupled to H-4, this proton also appears as a doublet. It is expected to be the most upfield of the aromatic protons due to the strong donating effect of the hydrazine.
~4.5	broad s	-	NH_2	The terminal -NH_2 protons are typically a broad singlet due to quadrupole broadening and exchange.

Predicted ^{13}C NMR Spectrum (100 MHz, DMSO-d_6)

Six distinct carbon signals are expected in the ^{13}C NMR spectrum, corresponding to the six carbon atoms in the molecule.

Table 2: Predicted ^{13}C NMR Data

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Chemical Shift (δ, ppm)	Assignment	Rationale
~167.0	C=O	The carbonyl carbon of a carboxylic acid is characteristically found in this downfield region.[5]
~161.0	C-6	This carbon is directly attached to the nitrogen of the hydrazine group, causing a significant downfield shift.
~149.0	C-2	The carbon adjacent to the pyridine nitrogen and attached to the carboxylic acid group.
~139.0	C-4	Aromatic CH carbon, its chemical shift is influenced by its position relative to the nitrogen and other substituents.
~115.0	C-3	Aromatic CH carbon, expected to be shielded relative to C-4.
~108.0	C-5	This carbon is adjacent to the C-6 bearing the electron-donating hydrazine group, leading to significant upfield shifting.[5]

Infrared (IR) Spectroscopy

IR spectroscopy is an invaluable technique for identifying the functional groups present in a molecule. The IR spectrum of **6-Hydrazinylpicolinic acid** is expected to be rich with characteristic absorption bands.

Experimental Protocol: IR Acquisition

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A solid-state IR spectrum can be readily obtained using a Fourier Transform Infrared (FTIR) spectrometer equipped with an Attenuated Total Reflectance (ATR) accessory. A small amount of the dry, purified sample is placed directly on the ATR crystal, and the spectrum is recorded, typically over a range of 4000-400 cm^{-1}.

Predicted Characteristic IR Absorptions

Table 3: Predicted IR Absorption Bands

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Wavenumber (cm^{-1})	Vibration Type	Functional Group	Rationale
3300 - 2500	O-H stretch (very broad)	Carboxylic Acid	This extremely broad and strong absorption is a hallmark of a hydrogen-bonded carboxylic acid dimer.[1][6]
3400 - 3200	N-H stretch (two bands)	Hydrazine ($-NH_2$)	Primary amines and hydrazines typically show two distinct, moderately sharp peaks in this region, corresponding to the symmetric and asymmetric stretching modes.[7]
~3150	N-H stretch	Hydrazine (-NH-)	The secondary amine portion of the hydrazine will also contribute to the N-H stretching region.
~1710	C=O stretch (strong)	Carboxylic Acid	A strong, sharp absorption characteristic of the carbonyl group in a carboxylic acid. Its position suggests conjugation with the aromatic ring.[1]
1600 - 1450	C=C & C=N stretch	Pyridine Ring	Multiple bands of medium intensity are expected in this region, corresponding to the stretching

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			vibrations of the aromatic pyridine ring. [8]
~1620	N-H bend	Hydrazine	The scissoring vibration of the -NH_2 group typically appears in this region.
1300 - 1200	C-O stretch	Carboxylic Acid	The C-O single bond stretch of the carboxylic acid group.
900 - 675	C-H bend (out-of-plane)	Aromatic Ring	Bending vibrations of the C-H bonds on the substituted pyridine ring.

Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight of a compound and offers structural clues through its fragmentation pattern. Electrospray ionization (ESI) is the preferred method for a polar, non-volatile molecule like **6-Hydrazinylpicolinic acid**.

Experimental Protocol: MS Acquisition

The sample would be dissolved in a suitable solvent (e.g., methanol or acetonitrile/water) and introduced into an ESI-mass spectrometer. Spectra would be acquired in both positive ($[M+H]^+$) and negative ($[M-H]^-$) ion modes to maximize information. High-resolution mass spectrometry (HRMS) would be used to confirm the elemental composition.

Predicted Mass Spectrum and Fragmentation

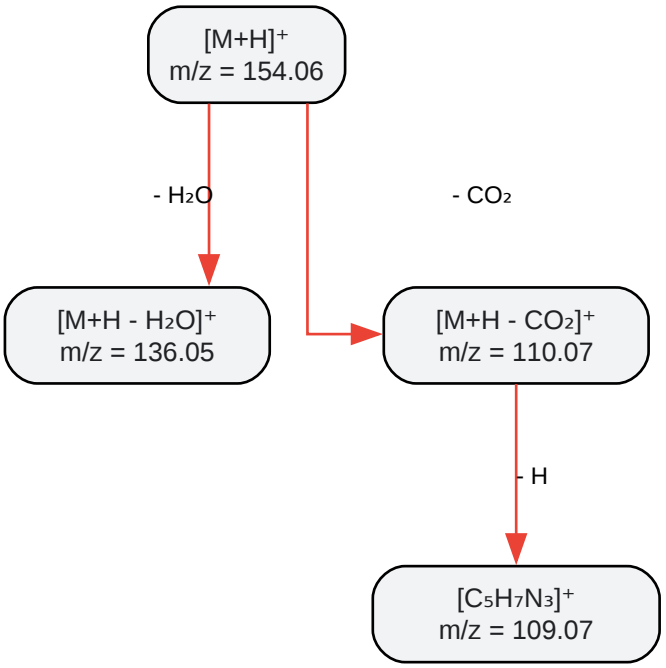
The molecular formula of **6-Hydrazinylpicolinic acid** is $C_6H_7N_3O_2$. Monoisotopic Mass: 153.0538 Da

- Positive Ion Mode (ESI+): The base peak would likely be the protonated molecule $[M+H]^+$ at m/z 154.0616.

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- Negative Ion Mode (ESI-): The deprotonated molecule $[M-H]^-$ would be observed at m/z 152.0460.

A plausible fragmentation pathway for the $[M+H]^+$ ion would involve initial losses of small, stable neutral molecules.



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